

# 1,2-Diphenylethane-D14 material safety data sheet

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## Compound of Interest

Compound Name: 1,2-Diphenylethane-D14

Cat. No.: B1357025

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## Technical Guide: 1,2-Diphenylethane-D14

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for laboratory professionals. A complete Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **1,2-Diphenylethane-D14** is not readily available in the public domain. The information presented herein is a consolidation of data for the non-deuterated analogue, 1,2-Diphenylethane, and general safety protocols for handling chemical compounds in a research setting. All laboratory work should be conducted under the supervision of a qualified professional and in accordance with institutional and regulatory safety standards.

## Introduction

**1,2-Diphenylethane-D14** is the deuterium-labeled form of 1,2-Diphenylethane.<sup>[1]</sup> Deuterated compounds are valuable tools in drug discovery and development, particularly in pharmacokinetic and metabolic studies, where they can serve as tracers for quantification.<sup>[1]</sup> This guide provides a summary of the available safety and handling information to support its use in a research environment.

## Chemical and Physical Properties

Quantitative data for **1,2-Diphenylethane-D14** is limited. The following table includes data for both the deuterated and non-deuterated forms for comparison.

Property	1,2-Diphenylethane-D14	1,2-Diphenylethane
CAS Number	94371-89-8[1][2]	103-29-7[3]
Molecular Formula	C <sub>14</sub> D <sub>14</sub> [1][2]	C <sub>14</sub> H <sub>14</sub> [4]
Molecular Weight	196.35 g/mol [1][2]	182.26 g/mol [4]
Appearance	Not specified	Off-white solid[4]
Melting Point	Not specified	49 - 53 °C[4]
Boiling Point	Not specified	284 °C @ 760 mmHg[4]
Flash Point	Not specified	129 °C[4]
Specific Gravity	Not specified	1.010[4]
Solubility	Not specified	Insoluble in water[4]

## Hazard Identification and Safety Precautions

While specific hazard data for **1,2-Diphenylethane-D14** is not available, the safety information for the non-deuterated analogue, 1,2-Diphenylethane, and related compounds suggests that it should be handled with care in a laboratory setting. The following is a summary of potential hazards and recommended precautions.

## GHS Label Elements for Analogue Compounds

Safety data sheets for similar, non-deuterated compounds such as 1,2-diamino-1,2-diphenylethane indicate the following hazard statements[5]:

- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[5]

Signal Word: Warning[5]

## Recommended Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is generally recommended:

PPE	Standard
Eye Protection	Safety glasses with side-shields or goggles. <a href="#">[3]</a> <a href="#">[6]</a>
Hand Protection	Compatible chemical-resistant gloves. <a href="#">[3]</a>
Skin and Body Protection	Laboratory coat.
Respiratory Protection	Use in a well-ventilated area or with a fume hood. <a href="#">[6]</a>

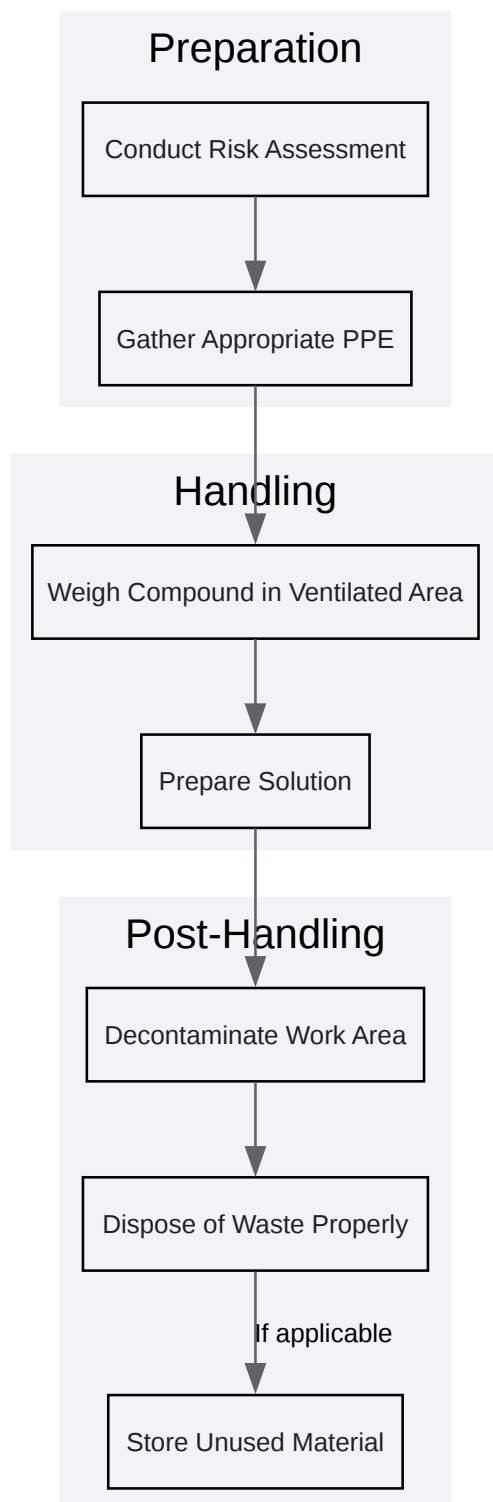
## Experimental Protocols and Handling

Detailed experimental protocols for the use of **1,2-Diphenylethane-D14** are not publicly available. The following are generalized procedures for the safe handling and use of chemical reagents in a research laboratory.

## General Handling Workflow

The following diagram illustrates a standard workflow for handling chemical reagents.

## General Chemical Handling Workflow



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Caption: General Chemical Handling Workflow

## First Aid Measures

The following first aid measures are based on general laboratory safety principles and information for analogue compounds.[\[3\]](#)[\[5\]](#)

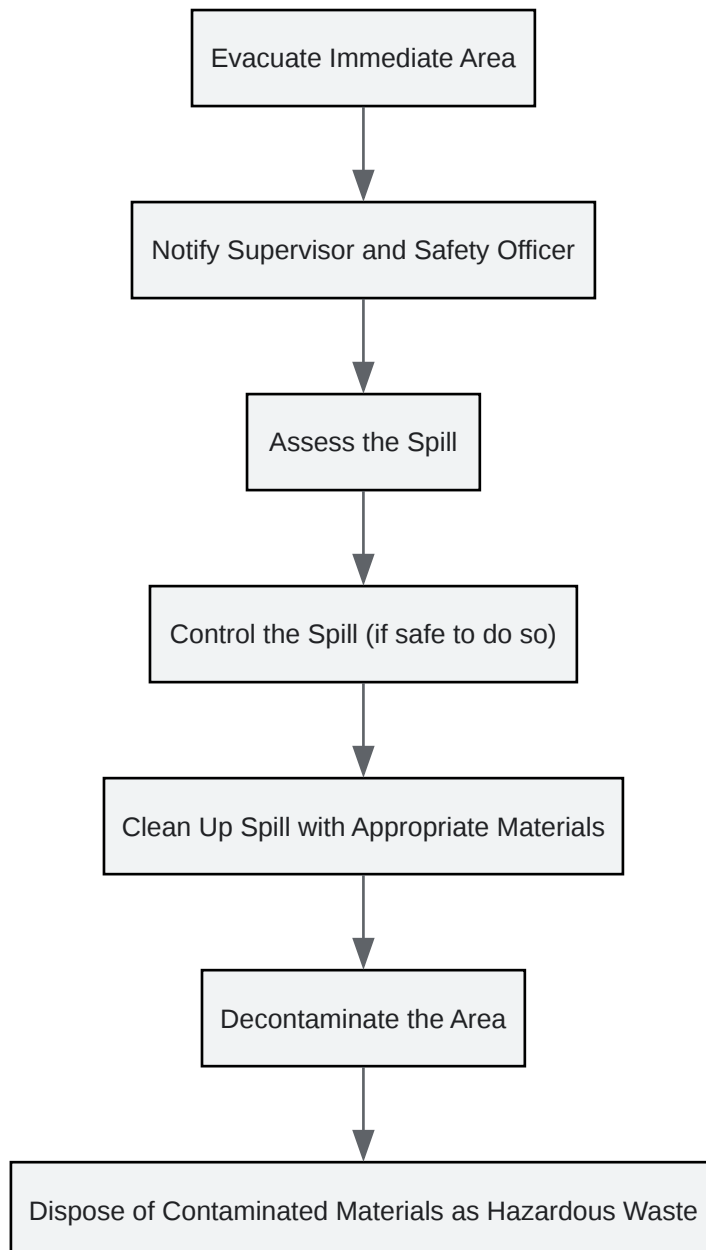
Exposure Route	First Aid Protocol
Inhalation	Move to fresh air. If not breathing, give artificial respiration. Seek medical attention. <a href="#">[3]</a> <a href="#">[5]</a>
Skin Contact	Immediately wash skin with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists. <a href="#">[3]</a> <a href="#">[5]</a>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. <a href="#">[5]</a>
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention. <a href="#">[3]</a> <a href="#">[5]</a>

## Spill and Disposal Procedures

### Spill Response

The logical flow for responding to a chemical spill is outlined below.

## Chemical Spill Response



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Caption: Chemical Spill Response

## Waste Disposal

All waste containing **1,2-Diphenylethane-D14** should be treated as chemical waste.[5] Dispose of contents and container in accordance with local, regional, and national regulations.[3][5] Do not allow the product to enter drains.[3]

## Storage and Stability

- Storage: Store in a cool, dry, and well-ventilated place.[3] Keep the container tightly closed. [3][5]
- Stability: The non-deuterated analogue is stable under recommended storage conditions.[4]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[4]

## Toxicological and Ecological Information

To the best of our knowledge, the chemical, physical, and toxicological properties of **1,2-Diphenylethane-D14** have not been thoroughly investigated.[5] No carcinogenicity data is available from IARC, NTP, or OSHA for the non-deuterated analogue.[5] Ecotoxicity data is not available.[7] Avoid release to the environment.[3]

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